

An In-depth Technical Guide to BIM-23027 for Neuroscience Research Applications

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Compound of Interest

Compound Name: BIM-23027

Cat. No.: B15139324

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Abstract

BIM-23027 is a potent and selective synthetic peptide agonist for the somatostatin receptor subtype 2 (sst2). This document provides a comprehensive technical overview of **BIM-23027**, including its mechanism of action, key quantitative data from preclinical studies, and detailed experimental protocols for its application in neuroscience research. The information presented is intended to serve as a foundational resource for researchers investigating the role of sst2 signaling in various neurological processes and for professionals involved in the development of novel therapeutics targeting this receptor.

Introduction

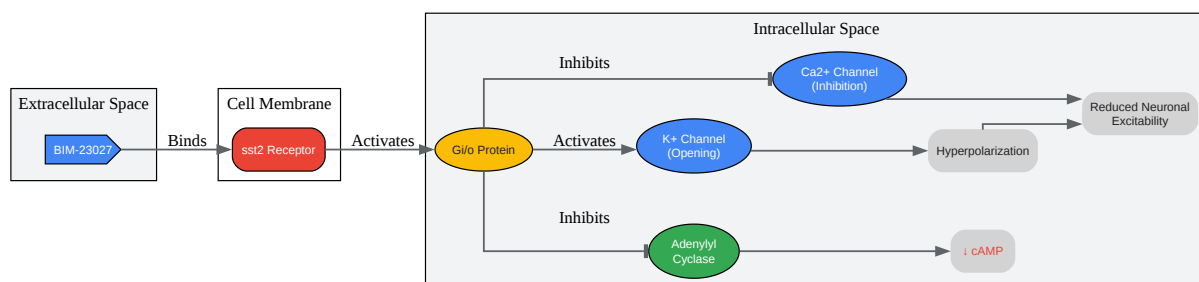
Somatostatin (SRIF), a naturally occurring cyclic peptide, exerts diverse physiological effects through its interaction with a family of five G-protein coupled receptors (sst1-5). The sst2 receptor subtype is of particular interest in neuroscience due to its widespread distribution in the central nervous system and its involvement in the modulation of neurotransmitter release, neuronal excitability, and hormone secretion. **BIM-23027**, as a selective sst2 agonist, provides a valuable pharmacological tool to dissect the specific functions of this receptor in both normal and pathological brain states. Its ability to stimulate dopamine release in the striatum highlights its potential for investigating disorders such as Parkinson's disease and schizophrenia.

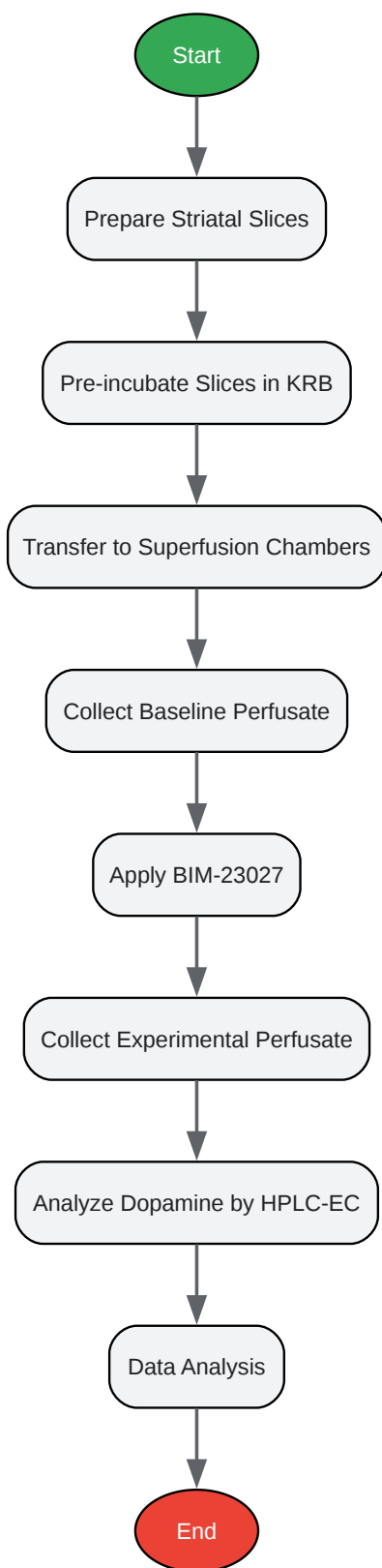
Mechanism of Action

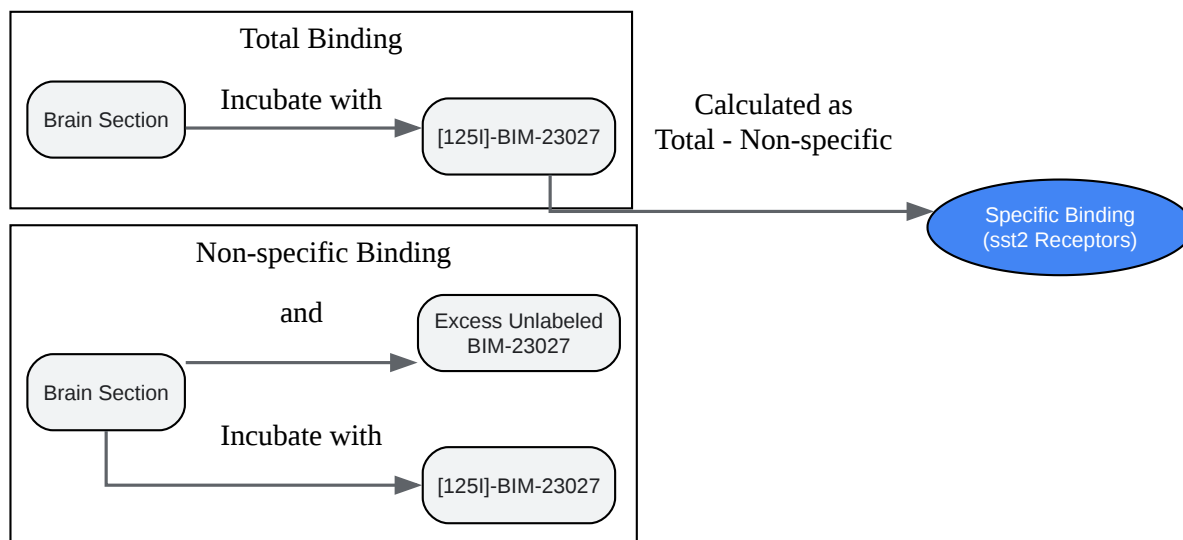
BIM-23027 is a synthetic cyclic octapeptide that acts as a selective agonist at the sst2 receptor. Upon binding, it activates the receptor, which is coupled to inhibitory G-proteins (Gi/o). This activation initiates a cascade of intracellular signaling events, the specifics of which can be cell-type dependent. A primary mechanism involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, sst2 receptor activation can modulate ion channel activity, typically leading to the opening of potassium channels and the inhibition of calcium channels. These actions result in hyperpolarization of the cell membrane and a reduction in neurotransmitter release.

However, in the context of striatal dopamine release, **BIM-23027**'s effect is stimulatory, a phenomenon mediated by a glutamate-dependent mechanism.^[1] This suggests a more complex interplay between sst2 receptor activation and other neurotransmitter systems in specific brain circuits.

Signaling Pathway of BIM-23027 at the sst2 Receptor







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References

- 1. medchemexpress.com [medchemexpress.com]
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